

An In-depth Technical Guide to Methyl 3-(chlorosulfonyl)-4-methylbenzoate

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Compound of Interest

Compound Name: Methyl 3-(chlorosulfonyl)-4-methylbenzoate

Cat. No.: B1285432

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **Methyl 3-(chlorosulfonyl)-4-methylbenzoate**, a key intermediate in various synthetic applications.

Chemical Properties and Identifiers

Methyl 3-(chlorosulfonyl)-4-methylbenzoate is a substituted aromatic compound containing both a sulfonyl chloride and a methyl ester functional group. These reactive sites make it a versatile building block in medicinal chemistry and materials science.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	methyl 3-(chlorosulfonyl)-4-methylbenzoate
CAS Number	372198-41-9 [1] [2]
Molecular Formula	C ₉ H ₉ ClO ₄ S [1] [2]
Molecular Weight	248.68 g/mol [1] [2]
InChI	InChI=1S/C9H9ClO4S/c1-6-3-4-7(9(11)14-2)5-8(6)15(10,12)13/h3-5H,1-2H3
InChIKey	WOEQFPLAEXQVEJ-UHFFFAOYSA-N
SMILES	CC1=C(C=C(C=C1)C(=O)OC)S(=O)(=O)Cl [3]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Off-white to light yellow solid [2] / Pale brown solid [1]
Boiling Point	363.4 ± 35.0 °C (Predicted) [2]
Density	1.379 ± 0.06 g/cm ³ (Predicted) [2]
Storage Temperature	2-8°C [2]
Solubility	Data not available
Melting Point	Data not available

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Methyl 3-(chlorosulfonyl)-4-methylbenzoate**.

Table 3: Spectroscopic Data

Type	Data
¹ H NMR (400 MHz, CDCl ₃)	δ 8.72 (d, J = 1.7 Hz, 1H), 8.25 (dd, J = 7.9, 1.7 Hz, 1H), 7.52 (d, J = 7.9 Hz, 1H), 3.97 (s, 3H), 2.86 (s, 3H)[1]
LC-MS (APCI ⁻)	229 (M-Cl+O, 100%)[1]

Synthesis

The primary synthetic route to **Methyl 3-(chlorosulfonyl)-4-methylbenzoate** involves a two-stage process starting from 3-(chlorosulfonyl)-4-methylbenzoic acid.

Materials:

- 3-(chlorosulfonyl)-4-methylbenzoic acid (200 mg, 0.85 mmol)
- Thionyl chloride (SOCl₂) (1.0 mL)
- Methanol (MeOH) (5 mL)

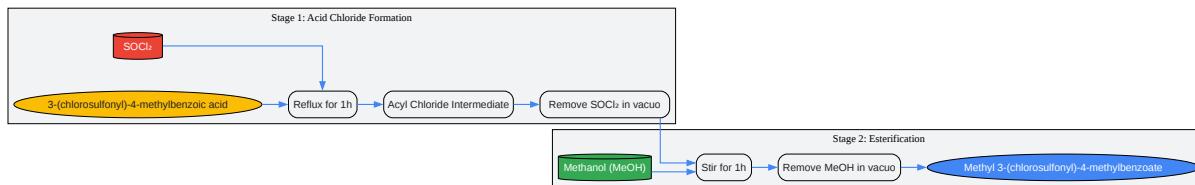
Procedure:

Stage 1: Acid Chloride Formation

- A mixture of 3-(chlorosulfonyl)-4-methylbenzoic acid (200 mg, 0.85 mmol) and thionyl chloride (1.0 mL) is refluxed for 1 hour.
- After the reaction is complete, the excess thionyl chloride is removed in vacuo.

Stage 2: Esterification

- Methanol (5 mL) is added to the residue from Stage 1, and the solution is stirred for 1 hour.
- The solvent is then removed in vacuo to yield **Methyl 3-(chlorosulfonyl)-4-methylbenzoate** as a pale brown solid (127 mg, 60% yield).

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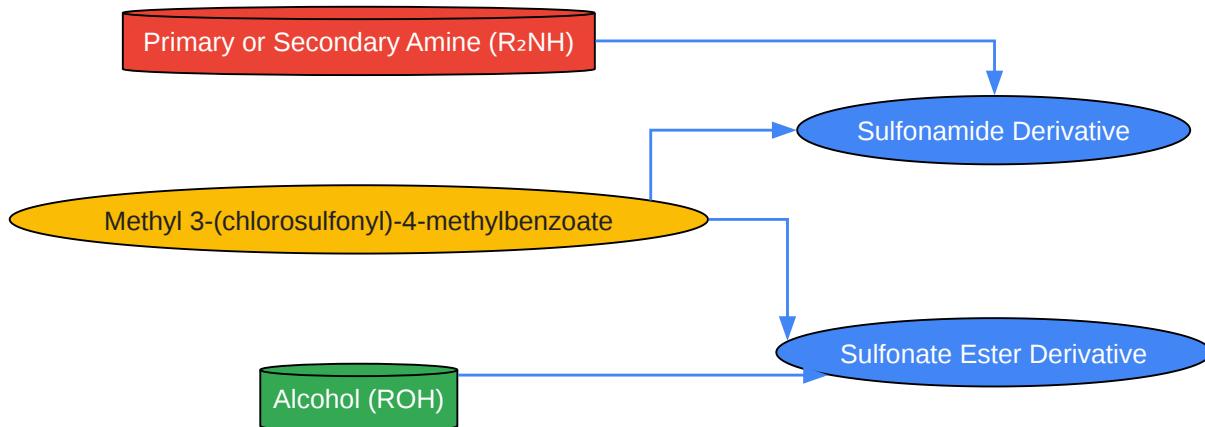
Synthesis workflow for **Methyl 3-(chlorosulfonyl)-4-methylbenzoate**.

Reactivity

The reactivity of **Methyl 3-(chlorosulfonyl)-4-methylbenzoate** is dominated by its two functional groups: the sulfonyl chloride and the methyl ester.

The sulfonyl chloride group is a potent electrophile and readily reacts with nucleophiles.

- **Sulfonamide Formation:** It reacts with primary and secondary amines to form the corresponding sulfonamides. This is a common and robust reaction in medicinal chemistry for creating diverse libraries of compounds.
- **Sulfonate Ester Formation:** Reaction with alcohols leads to the formation of sulfonate esters.

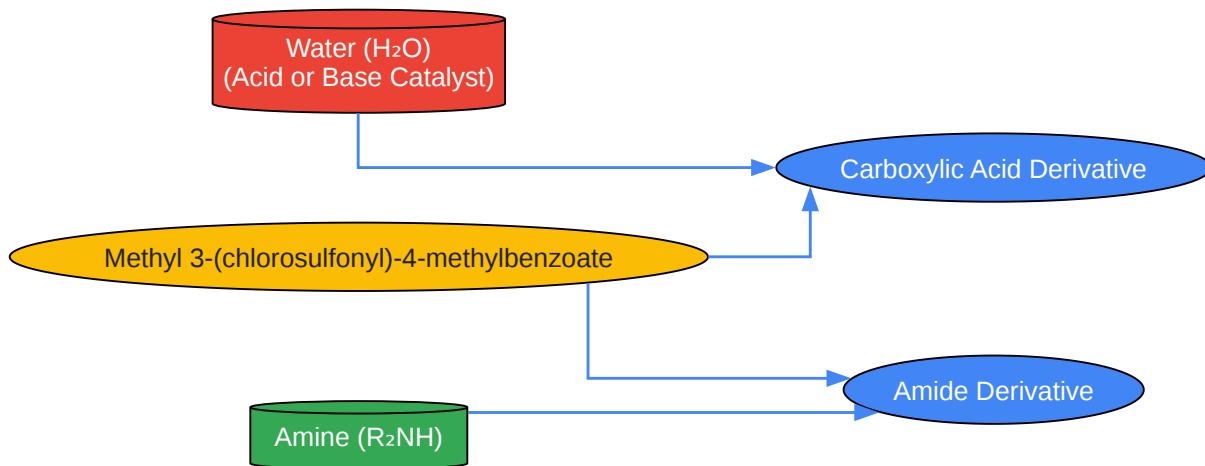


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Reactivity of the sulfonyl chloride group.

The methyl ester group can undergo nucleophilic acyl substitution.

- Hydrolysis: Under acidic or basic conditions, the ester can be hydrolyzed to the corresponding carboxylic acid.
- Amidation: Reaction with amines, often at elevated temperatures or with a catalyst, can convert the ester to an amide.



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Reactivity of the methyl ester group.

Safety Information

Methyl 3-(chlorosulfonyl)-4-methylbenzoate is a corrosive and hazardous chemical that should be handled with appropriate safety precautions.

Table 4: GHS Hazard Information

Hazard	Description
Pictogram	
Signal Word	Danger
Hazard Statements	H314: Causes severe skin burns and eye damage
Precautionary Statements	P260, P264, P280, P301+P330+P331, P302+P361+P354, P304+P340, P305+P354+P338, P316, P321, P363, P405, and P501

It is imperative to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles. A safety data sheet (SDS) should be consulted before use. This compound is known to be corrosive.

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References

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